

In Vitro Activity of PF-05387252: A Technical Overview

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Compound of Interest

Compound Name: PF-05387252

Cat. No.: B13433102

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Introduction

PF-05387252, also known as Zimlovisertib (PF-06650833), is a potent and highly selective, orally active small-molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).[1] [2] IRAK4 is a critical serine/threonine kinase that functions as a master regulator in the signaling pathways of Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs), which are key components of the innate immune system.[1] By inhibiting IRAK4, **PF-05387252** effectively blocks downstream inflammatory signaling, making it a promising therapeutic candidate for a range of autoimmune and inflammatory diseases.[3] This technical guide provides a comprehensive overview of the in vitro activity of **PF-05387252**, detailing its inhibitory potency, the experimental protocols used for its characterization, and the signaling pathway it modulates.

Data Presentation: In Vitro Inhibitory Activity of PF-05387252

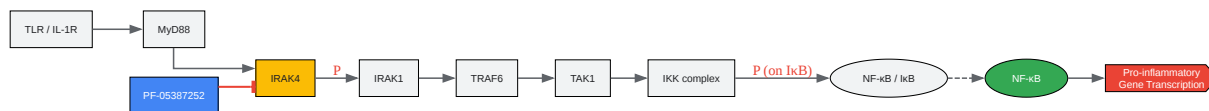
The in vitro potency of **PF-05387252** has been determined through various biochemical and cell-based assays. The following tables summarize the key quantitative data.

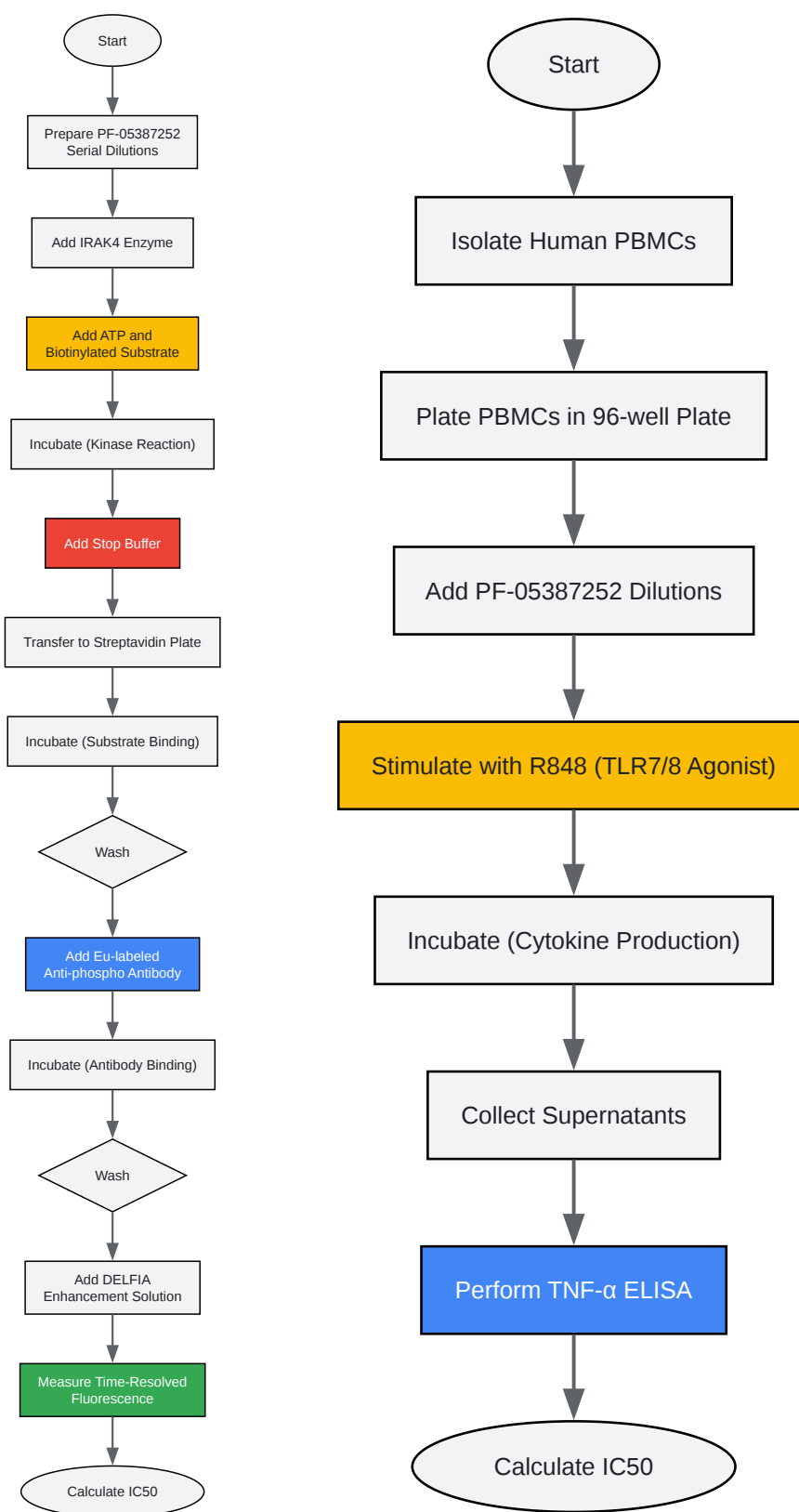
Assay Type	Description	Target	Species	IC50 (nM)	Reference(s)
Biochemical Assay	Enzyme inhibition assay measuring the phosphorylation of a peptide substrate by activated full-length IRAK4.	IRAK4	Human	< 1	[1]
Cell-Based Assay	Inhibition of R848-stimulated Tumor Necrosis Factor-alpha (TNF-α) production in human peripheral blood mononuclear cells (PBMCs).	IRAK4	Human	2.4	[2] [3]
Cell-Based Assay	Inhibition of R848-stimulated TNF-α release in human whole blood.	IRAK4	Human	8.8	[3]

Cell-Based Assay	Not specified in detail, referred to as "cell assay".	IRAK4	Human	0.2	[2]
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Signaling Pathway

PF-05387252 targets IRAK4, a key kinase in the MyD88-dependent signaling pathway downstream of TLRs and IL-1Rs. Upon ligand binding to these receptors, the adaptor protein MyD88 is recruited, which in turn recruits IRAK4 and IRAK1, leading to the formation of the "Myddosome" complex. Within this complex, IRAK4 phosphorylates and activates IRAK1. Activated IRAK1 then associates with TNF receptor-associated factor 6 (TRAF6), an E3 ubiquitin ligase. This leads to the activation of TGF- β -activated kinase 1 (TAK1), which subsequently activates the I κ B kinase (IKK) complex. The IKK complex phosphorylates the inhibitor of κ B (I κ B), leading to its degradation and the subsequent translocation of the nuclear factor- κ B (NF- κ B) into the nucleus, where it drives the transcription of pro-inflammatory genes.





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- 3. The Interleukin-1 Receptor–Associated Kinase 4 Inhibitor PF-06650833 Blocks Inflammation in Preclinical Models of Rheumatic Disease and in Humans Enrolled in a Randomized Clinical Trial - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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